

Benurestat scientific literature review

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Compound Focus: Benurestat

CAS No.: 38274-54-3

Cat. No.: S702978

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Benurestat at a Glance

The table below summarizes the core chemical and biological data for **Benurestat**.

Property	Description
IUPAC/Chemical Name	4-chloro-N-[2-(hydroxyamino)-2-oxoethyl]benzamide [1]
CAS Number	38274-54-3 [2] [1]
Molecular Formula	C ₉ H ₉ ClN ₂ O ₃ [2] [1]
Molecular Weight	228.63 g/mol [2] [1]
SMILES	O=C(NCC(NO)=O)C1=CC=C(Cl)C=C1 [2] [1]
Mechanism of Action	Orally active urease inhibitor [2] [1]
Primary Research Use	Infected ureolysis studies [2] [1]

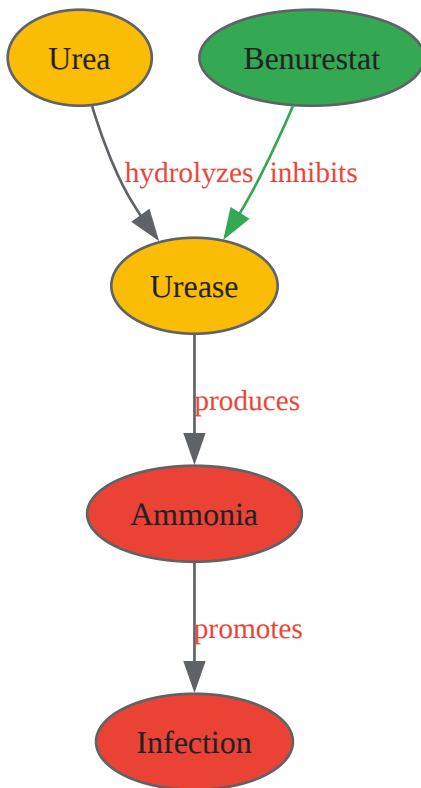
Summary of Key Experimental Findings

A 1975 study investigated **Benurestat**'s efficacy in rats with experimental *Proteus mirabilis* genitourinary tract infections [3]. The main findings are summarized below:

Aspect	Finding
Dosage	25 mg/kg, 50 mg/kg, or 100 mg/kg [1]
Effect on Urinary Ammonia	Decreased urinary excretion of ammonia [2] [1]
Viable Bacteria in Bladder	Significantly reduced when Benurestat was co-administered with antibiotics (Nitrofurantoin, Sulfamethoxazole, or Ampicillin) compared to control or either component alone [2] [1]

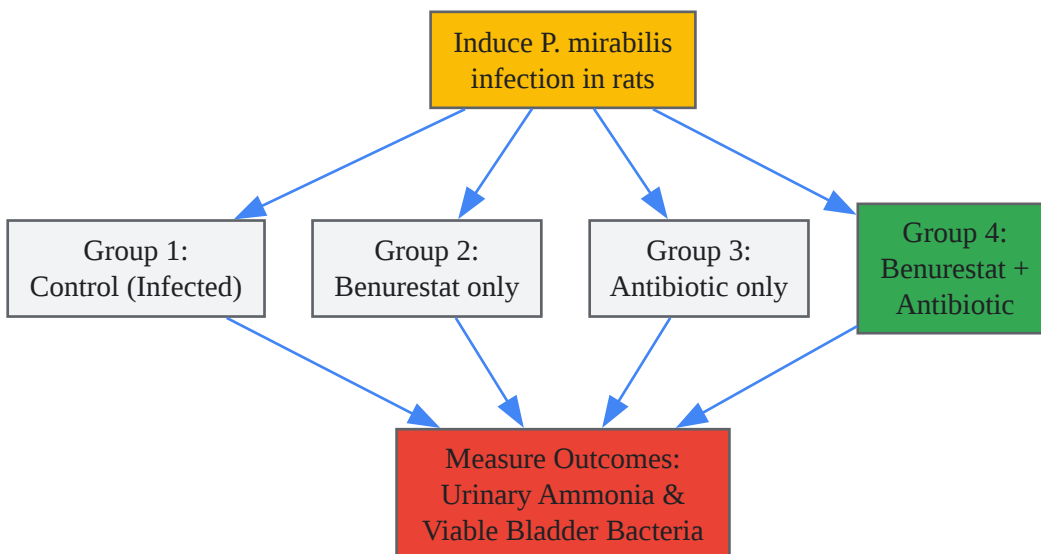
Proposed Mechanism of Action and Experimental Workflow

Based on the gathered information, the following diagrams illustrate the proposed mechanism of **Benurestat** and the workflow of the key in vivo experiment.



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*Proposed mechanism of **Benurestat** inhibiting bacterial urease to reduce ammonia and infection severity.*



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*Workflow of the in vivo study assessing **Benurestat** efficacy in infected rats [2] [1].*

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References

1. | Bacterial | 38274-54-3 | Invivochem Benurestat [[invivochem.com](https://www.invivochem.com)]
2. [medchemexpress.com/ benurestat .html](https://www.medchemexpress.com/benurestat.html) [[medchemexpress.com](https://www.medchemexpress.com)]
3. | Semantic Scholar benurestat [[semanticscholar.org](https://www.semanticscholar.org)]

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